

physical and chemical properties of EDTA dianhydride

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Compound of Interest

Compound Name: *Ethylenediaminetetraacetic dianhydride*

Cat. No.: *B150683*

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An In-depth Technical Guide to EDTA Dianhydride for Researchers and Drug Development Professionals

Introduction

Ethylenediaminetetraacetic dianhydride (EDTA dianhydride), also known as 4,4'-Ethylenebis(2,6-morpholinedione), is a highly versatile bifunctional chelating agent and a derivative of ethylenediaminetetraacetic acid (EDTA).^{[1][2]} Its unique molecular structure, featuring two anhydride groups, allows it to react readily with hydroxyl and amine groups, making it an invaluable reagent in bioconjugation, polymer chemistry, and surface modification.^{[2][3]} In the pharmaceutical and drug development sectors, EDTA dianhydride is utilized for creating targeted drug delivery systems, stabilizing active pharmaceutical ingredients, and enhancing the bioavailability of certain drugs through its strong metal-chelating capabilities.^{[1][4][5]} This document provides a comprehensive overview of its physical and chemical properties, experimental protocols, and key applications.

Chemical and Physical Properties

The physical and chemical characteristics of EDTA dianhydride are summarized below. This data is critical for its proper handling, storage, and application in experimental settings.

Identifiers and Molecular Structure

Identifier	Value
IUPAC Name	4-[2-(2,6-dioxomorpholin-4-yl)ethyl]morpholine-2,6-dione[6]
Synonyms	EDTA Dianhydride, 4,4'-Ethylenebis(2,6-morpholinedione)[1][2][7]
CAS Number	23911-25-3[1][6][8]
Molecular Formula	C ₁₀ H ₁₂ N ₂ O ₆ [1][6][8][9]
Molecular Weight	256.21 g/mol [1][6][8][9]
PubChem ID	513917[1][6]
MDL Number	MFCD00074963[1][2][9]
InChI Key	POLIXZIAIMAECK-UHFFFAOYSA-N[2][6][10]
SMILES	C1C(=O)OC(=O)CN1CCN2CC(=O)OC(=O)C2[6]

Quantitative Physical and Chemical Data

Property	Value
Appearance	White to gray or pale beige powder/crystals[1][7][9]
Melting Point	190 °C (decomposes)[2][7][8][10][11], 195 °C
Boiling Point	489.5 ± 45.0 °C (Predicted)[2][9]
Density	1.449 g/cm ³ (Predicted)[2][9]
Solubility	Soluble in DMSO, Methanol[2][9]
Purity	≥ 98% (Assay by Titration)[1][7][10]
pKa	2.06 ± 0.20 (Predicted)[2][9]
Flash Point	Not applicable[10] / 249.80 °C

Reactivity and Chemical Behavior

EDTA dianhydride's reactivity is primarily driven by its two anhydride functional groups.

- **Reaction with Nucleophiles:** The anhydride rings are susceptible to nucleophilic attack by primary and secondary amines, as well as alcohols, leading to the formation of amide and ester linkages, respectively. This reactivity is the basis for its use as a cross-linking agent and in bioconjugation to attach it to proteins or other biomolecules.[\[2\]](#)[\[3\]](#)
- **Chelation:** As a derivative of EDTA, it is a powerful chelating agent capable of forming stable complexes with a wide range of metal ions.[\[1\]](#) This property is crucial for applications in removing metal impurities, stabilizing formulations, and in analytical chemistry for quantifying metal ions.[\[1\]](#)
- **Hydrolysis:** The compound is sensitive to moisture and will hydrolyze to form ethylenediaminetetraacetic acid (EDTA).[\[7\]](#)[\[9\]](#) Therefore, it must be stored under inert, dry conditions.[\[2\]](#)[\[7\]](#)[\[9\]](#)

Experimental Protocols

Synthesis of EDTA Dianhydride

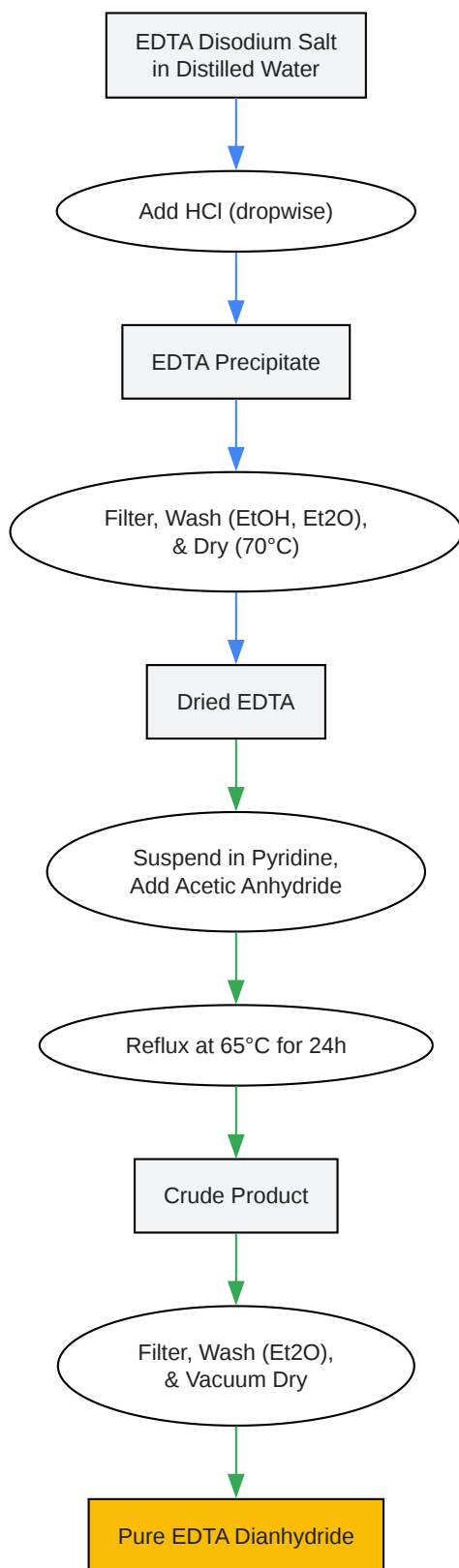
A common laboratory-scale synthesis involves a two-step process starting from EDTA disodium salt.[\[3\]](#)

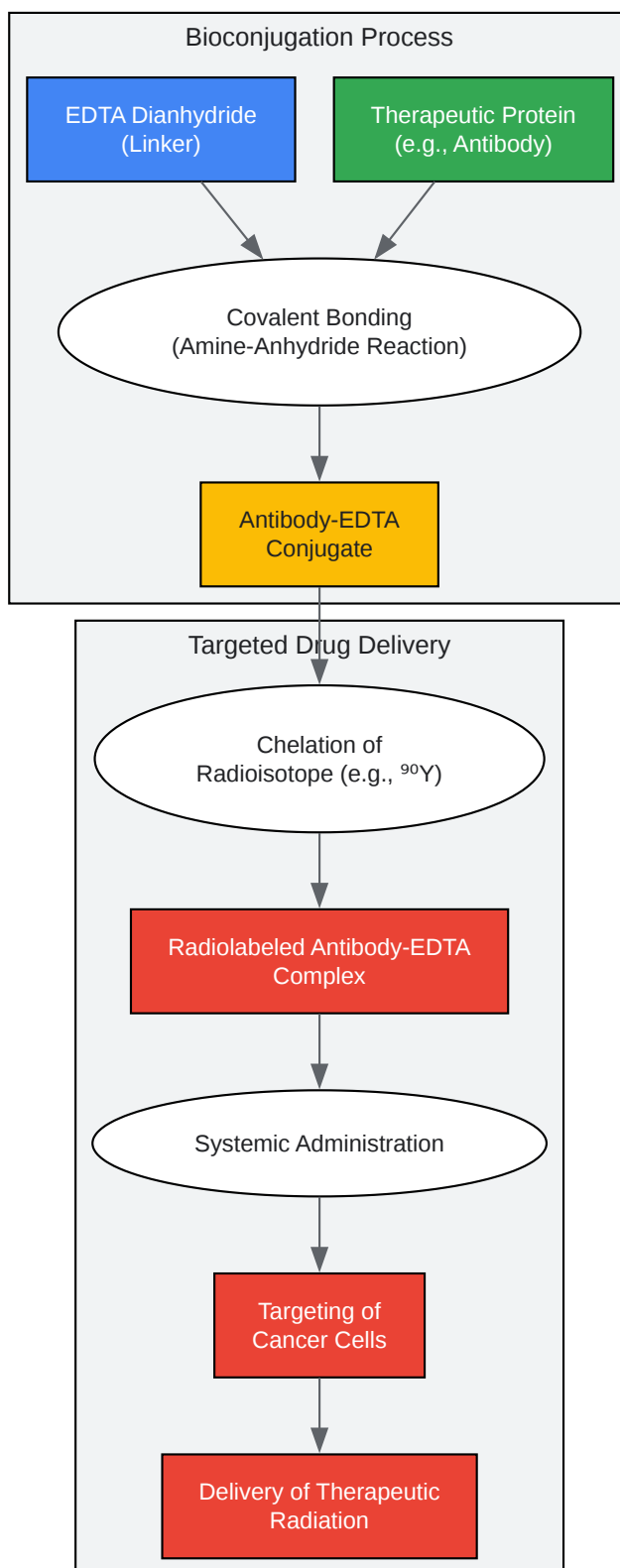
Step 1: Precipitation of EDTA

- Dissolve 25g of EDTA disodium salt in 250 mL of distilled water to form a clear solution.[\[3\]](#)
- Add hydrochloric acid (HCl) dropwise to the solution while stirring until the precipitation of solid EDTA is complete.[\[3\]](#)
- Filter the precipitate using vacuum filtration.
- Wash the collected solid sequentially with 99% ethanol and 99% diethyl ether.[\[3\]](#)
- Dry the purified EDTA in an oven at 70°C and cool it in a desiccator before use.[\[3\]](#)

Step 2: Anhydride Formation

- Suspend 18g of the dried EDTA in 50 mL of pyridine in a reaction flask.[\[3\]](#)
- Add 25 mL of acetic anhydride to the suspension.[\[3\]](#)
- Heat the mixture under reflux at 65°C with continuous stirring for 24 hours.[\[3\]](#)
- After the reaction is complete, cool the mixture and collect the resulting solid by vacuum filtration.[\[3\]](#)
- Rinse the solid product with diethyl ether and dry it under vacuum to yield EDTA dianhydride.[\[3\]](#)





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